

Proper Disposal of Dicyclohexyl-phenyl-methanol: A Comprehensive Guide

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Compound of Interest

Compound Name: *Dicyclohexyl-phenyl-methanol*

CAS No.: 87839-87-0

Cat. No.: B15686462

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For laboratory professionals engaged in research and development, the safe handling and disposal of chemical reagents is a critical component of operational safety and regulatory compliance. This guide provides detailed procedural information for the proper disposal of **Dicyclohexyl-phenyl-methanol**, ensuring the safety of personnel and adherence to environmental regulations.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to handle **Dicyclohexyl-phenyl-methanol** with appropriate safety measures.

- Personal Protective Equipment (PPE): Always wear suitable PPE, including chemical-resistant gloves (e.g., nitrile rubber), safety goggles with side-shields, and a laboratory coat. [\[1\]](#)[\[2\]](#)[\[3\]](#)
- Ventilation: Work in a well-ventilated area, preferably within a chemical fume hood, to minimize the risk of inhalation.[\[2\]](#)

- **Avoid Contact:** Prevent direct contact with skin, eyes, and clothing. In the event of accidental contact, rinse the affected area thoroughly with water.[3][4]
- **Spill Management:** In case of a spill, carefully sweep up the solid material, avoiding dust formation, and place it into a designated, labeled container for disposal.[3] Prevent the chemical from entering drains or water courses.[2]

Quantitative Data and Physical Properties

While specific toxicity data is limited in the provided resources, the following physical properties are available:

Property	Value
Physical State	Solid, Crystalline
Melting Point	58 - 64 °C / 136.4 - 147.2 °F[3]
Boiling Point	153 - 155 °C / 307.4 - 311 °F[3]
Flash Point	No information available[3]
Synonyms	α -Cyclohexylcyclohexanemethanol[1][3]

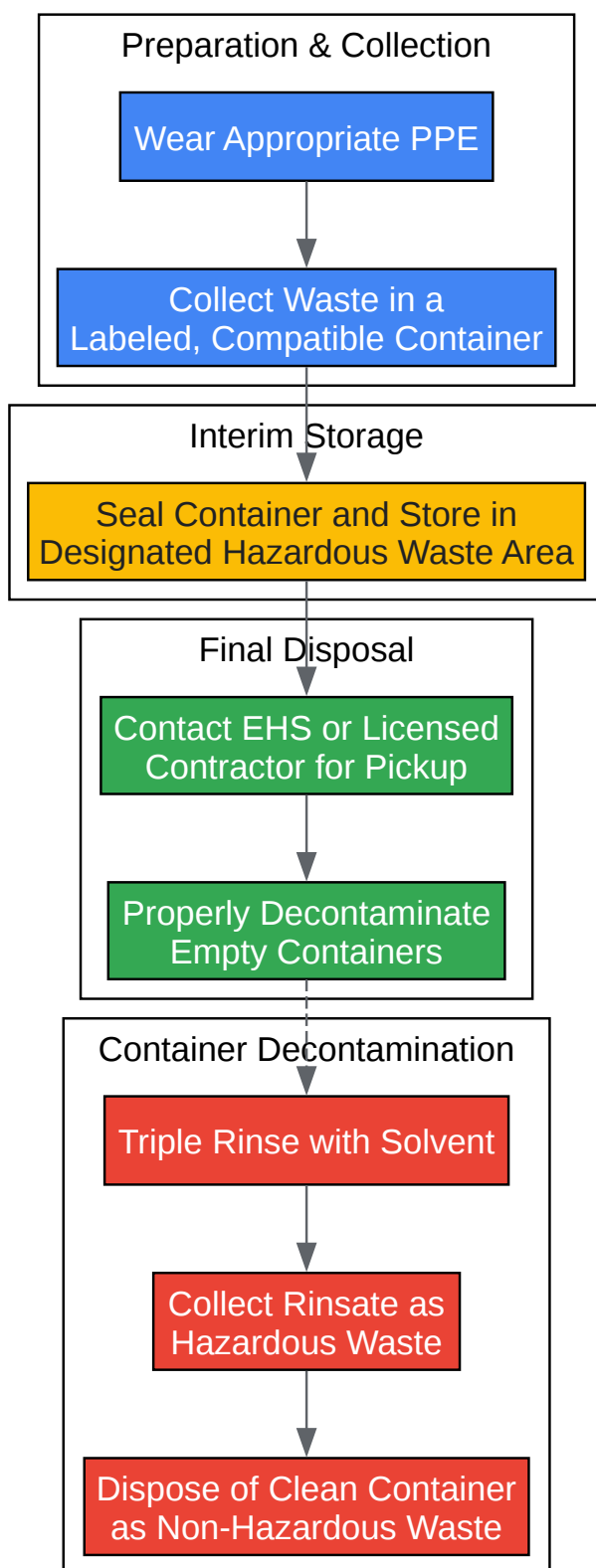
Step-by-Step Disposal Protocol

The disposal of **Dicyclohexyl-phenyl-methanol** must be conducted as a hazardous waste product in accordance with institutional and local regulations.

- **Waste Collection:**
 - Collect waste **Dicyclohexyl-phenyl-methanol** in a dedicated, compatible container. Glass containers are generally recommended.[5][6]
 - The container must be in good condition with a secure, tight-fitting screw cap.[5][6]
- **Labeling:**

- Clearly label the waste container with the words "Hazardous Waste," the full chemical name "**Dicyclohexyl-phenyl-methanol**," and the accumulation start date.[\[6\]](#)[\[7\]](#)
- Ensure the label is legible and securely affixed to the container.
- Storage:
 - Store the sealed waste container in a designated hazardous waste accumulation area.[\[7\]](#)
 - This area should be secure, well-ventilated, and segregated from incompatible materials.[\[8\]](#)
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to schedule a pickup.[\[7\]](#)[\[8\]](#)
 - Do not dispose of **Dicyclohexyl-phenyl-methanol** down the drain or in regular trash.[\[6\]](#)
- Decontamination of Empty Containers:
 - To be considered non-hazardous, empty containers must be triple-rinsed with a suitable solvent (e.g., ethanol or acetone).[\[6\]](#)[\[9\]](#)
 - The rinsate from this process must be collected and disposed of as hazardous liquid waste.[\[6\]](#)[\[8\]](#)[\[9\]](#)
 - After thorough rinsing and drying, deface or remove the original label before disposing of the container as non-hazardous solid waste, in line with your institution's policies.[\[8\]](#)

Disposal Workflow Diagram



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